

Personal protective equipment for handling L-Serine-2-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Serine-2-13C

Cat. No.: B109941

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Essential Safety and Handling Guide for L-Serine-2-13C

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **L-Serine-2-13C**. The following procedural steps ensure safe operational handling and disposal of this isotopically labeled compound.

Personal Protective Equipment (PPE)

The primary safety principle when handling **L-Serine-2-13C** is that the carbon-13 isotope does not alter the chemical reactivity or toxicity of the molecule.^[1] Therefore, the required safety precautions are identical to those for unlabeled L-Serine.^[1] While L-Serine is considered a non-hazardous substance, prudent laboratory practices are essential.^[2]

A summary of recommended personal protective equipment is as follows:

PPE Category	Item	Rationale
Eye Protection	Safety glasses or goggles	To be worn at all times to protect from splashes. ^[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Essential for preventing skin contact. ^[1]
Body Protection	Laboratory coat	Should be worn to prevent contact with skin.

Operational Plan

Handling:

When handling **L-Serine-2-13C**, especially in its solid, powdered form, care should be taken to minimize dust formation. Work should be conducted in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring the compound, it is best practice to perform these actions within a chemical fume hood or a balance enclosure.

Storage:

Store **L-Serine-2-13C** in a cool, dry place in a tightly sealed container.

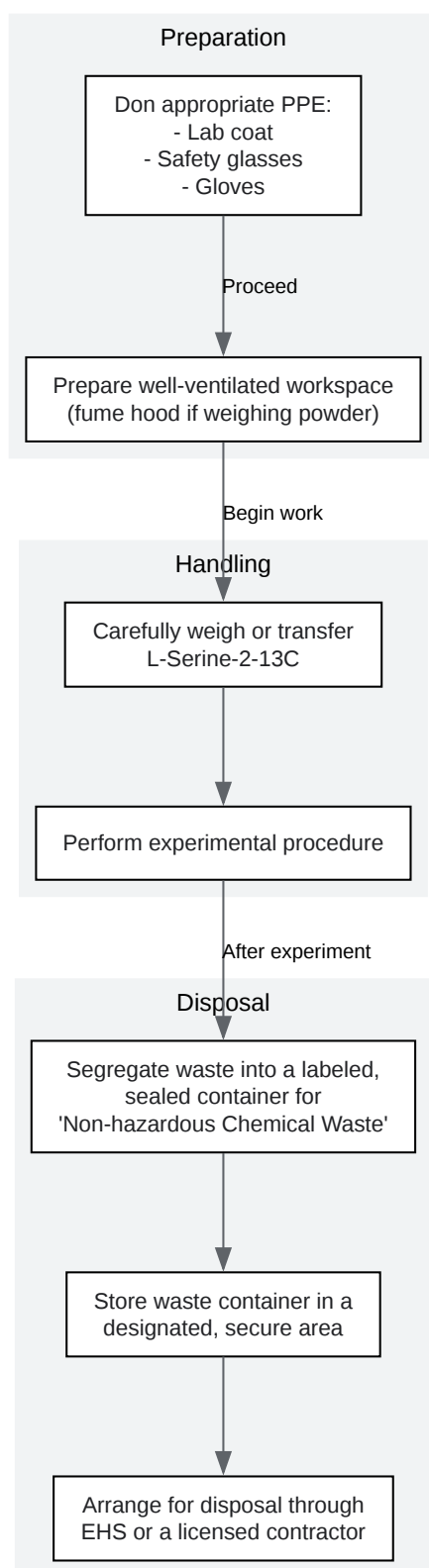
Disposal Plan

L-Serine-2-13C should be disposed of as a non-hazardous chemical waste. Do not dispose of it in the general laboratory trash or down the drain. It is recommended to use a designated, clearly labeled, and sealed waste container for "Non-hazardous Chemical Waste". Final disposal should be handled through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

Physical and Chemical Properties

Property	Value
Molecular Weight	106.09 g/mol
Melting Point	222 °C (decomposes)
Form	Solid
Water Solubility	370 g/L at 20 °C
Isotopic Purity	99 atom % ¹³ C

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **L-Serine-2-13C**.

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References

- 1. benchchem.com [benchchem.com]
- 2. L-Serine SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
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